

physical properties of ethyl hypochlorite boiling point density

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Compound of Interest

Compound Name: Ethyl hypochlorite

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Technical Guide: Physical Properties of Ethyl Hypochlorite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **ethyl hypochlorite** ($\text{C}_2\text{H}_5\text{ClO}$), specifically its boiling point and density. The document outlines quantitative data from various sources, details the experimental protocols for their determination, and presents a visual workflow for a key procedure.

Physical Properties of Ethyl Hypochlorite

Ethyl hypochlorite is a volatile, yellow liquid.^[1] Accurate determination of its physical properties, such as boiling point and density, is critical for its handling, application in chemical synthesis, and for safety protocols.

Quantitative Data

The boiling point and density of **ethyl hypochlorite** have been reported in several chemical databases and literature. A summary of these values is presented below. Variations in reported values can be attributed to different experimental conditions and purity of the samples.

Physical Property	Value	Conditions	Source(s)
Boiling Point	36 °C	---	[2]
30.4 °C	at 760 mmHg	[3][4]	
Density	1.015 g/cm ³	---	[3][4]
1.013 g/cm ³	at 6 °C	[1]	

Experimental Protocols

Precise and reproducible experimental methods are essential for characterizing the physical properties of chemical compounds. The following sections detail standard laboratory protocols for determining the boiling point and density of a liquid substance like **ethyl hypochlorite**.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of small quantities of a liquid.[5]

Apparatus:

- Thiele tube
- High-temperature resistant mineral oil or silicone oil
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube or Durham tube
- Rubber band or wire for attachment
- Bunsen burner or other heat source

Procedure:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of the liquid sample (**ethyl hypochlorite**) is placed into a small test tube.^[5]
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample with its open end down.^[5]
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band. The bulb of the thermometer should be level with the bottom of the test tube.^[5]
- **Heating:** The entire assembly is placed into a Thiele tube containing heat-stable oil, ensuring the sample is immersed in the oil. The Thiele tube is designed to ensure uniform heating via convection.^[5]
- **Observation:** The apparatus is heated gently at the side arm of the Thiele tube. As the temperature rises, air trapped in the capillary tube will slowly escape. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[5]
- **Temperature Recording:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.^[5] This process is repeated to ensure an accurate reading.

Density Determination (Pycnometer Method)

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring the mass of a known volume.^{[1][2]} A pycnometer is a glass flask with a precisely known volume, typically fitted with a ground glass stopper that has a capillary tube through it.^[2]

Apparatus:

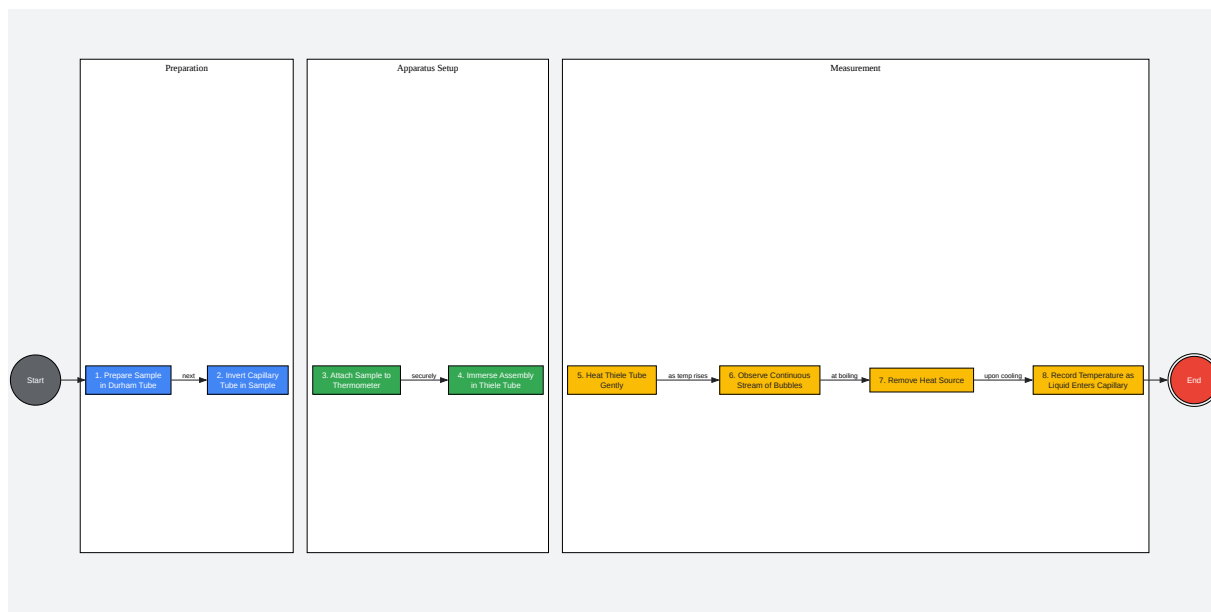
- Pycnometer (specific gravity bottle)
- Analytical balance (accurate to ± 0.001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- **Mass of a Dry Pycnometer:** The pycnometer is thoroughly cleaned, dried, and weighed on an analytical balance. This mass is recorded as m_0 .^[2]
- **Mass of Pycnometer with Reference Liquid:** The pycnometer is filled with a reference liquid of a well-known density (e.g., distilled water), ensuring no air bubbles are present. The stopper is inserted, and any excess liquid emerging from the capillary is carefully wiped away. The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium. Its mass is then determined and recorded as m_1 .^[2]
- **Mass of Pycnometer with Sample Liquid:** The pycnometer is emptied, cleaned, and thoroughly dried. The process is repeated using the sample liquid (**ethyl hypochlorite**). The mass of the pycnometer filled with the sample liquid at the same constant temperature is recorded as m_2 .^[2]
- **Calculation:** The density of the sample liquid (ρ_i) is calculated using the following formula: $\rho_i = ((m_2 - m_0) / (m_1 - m_0)) * \rho_r$ Where:
 - m_0 = mass of the empty pycnometer
 - m_1 = mass of the pycnometer filled with the reference liquid
 - m_2 = mass of the pycnometer filled with the sample liquid
 - ρ_r = density of the reference liquid at the specified temperature

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the boiling point determination process using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination via Thiele Tube.

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